

# Proper Disposal of Fraxinol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Fraxinol*

Cat. No.: *B1674153*

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For immediate reference, **Fraxinol** (CAS No. 486-28-2) must be disposed of as hazardous chemical waste. It should not be discarded in regular trash or poured down the drain. Adherence to local, regional, and national regulations is mandatory for the disposal of this compound and its containers.

This guide provides essential safety and logistical information for the proper handling and disposal of **Fraxinol**, a coumarin compound used in various research applications. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

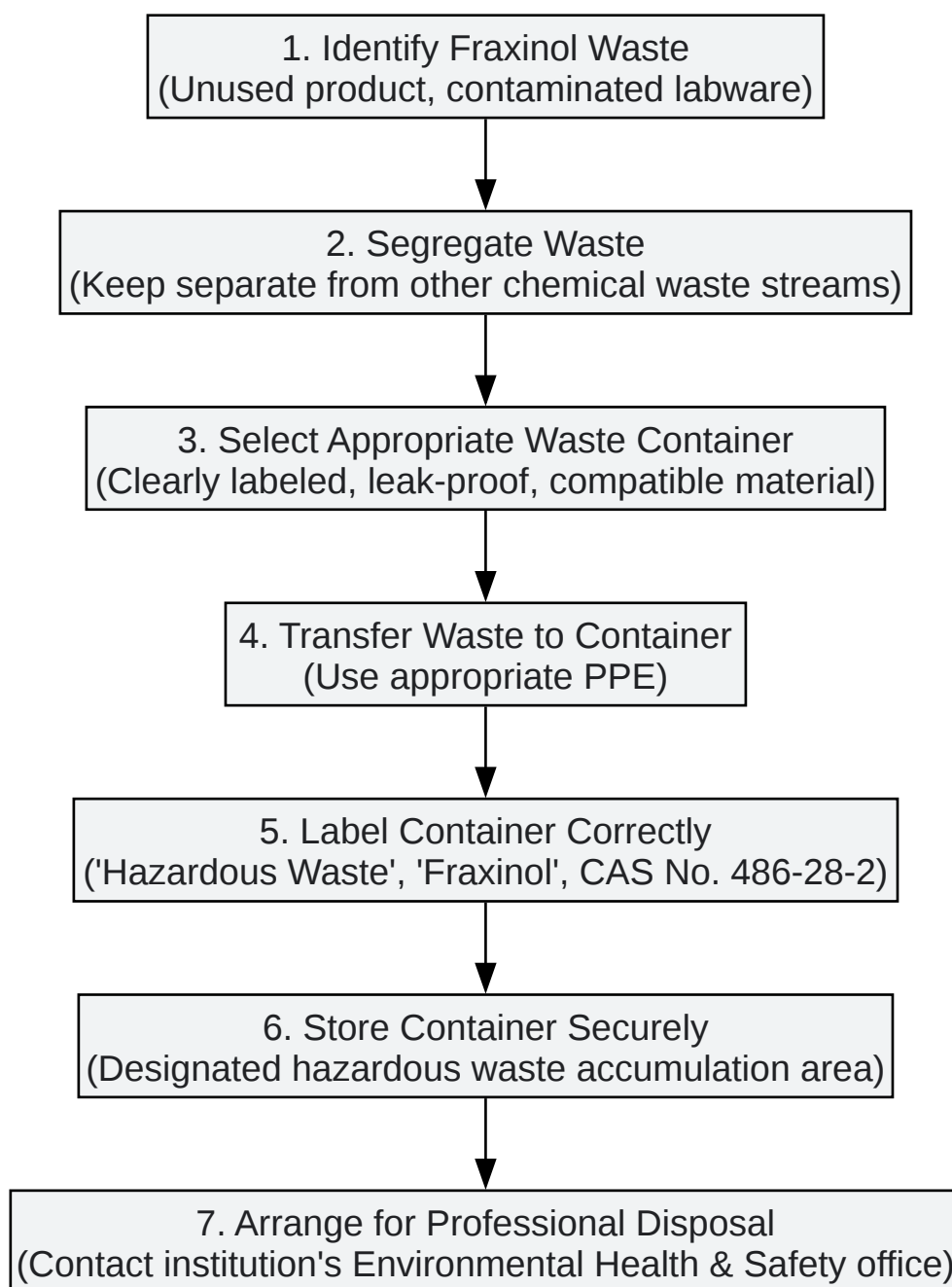
## Hazard and Disposal Summary

All personnel handling **Fraxinol** should be familiar with its hazard profile and the required safety precautions. The following table summarizes key quantitative data related to its safe disposal.

Identifier	GHS Pictogram	Hazard Statements	Precautionary Statement (Disposal)
Fraxinol	GHS07 (Exclamation Mark)	H302: Harmful if swallowed	P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

## Disposal Workflow

The proper disposal of **Fraxinol** follows a structured process to ensure safety and compliance. This workflow begins with the identification of the waste and ends with its final disposal by a certified entity.



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Caption: A logical workflow for the safe disposal of **Fraxinol** waste.

## Step-by-Step Disposal Protocol

The following protocol details the necessary steps for the safe disposal of **Fraxinol**. This procedure should be incorporated into your laboratory's standard operating procedures (SOPs) for chemical waste management.

### 1. Personal Protective Equipment (PPE):

- Before handling **Fraxinol** waste, ensure you are wearing appropriate PPE:
  - Safety glasses or goggles
  - Chemical-resistant gloves (e.g., nitrile)
  - Laboratory coat

### 2. Waste Collection:

- Solid Waste: Collect unused **Fraxinol** powder, contaminated weighing papers, and other solid materials in a designated, compatible, and clearly labeled hazardous waste container.
- Liquid Waste: If **Fraxinol** has been dissolved in a solvent, the entire solution is considered hazardous waste. Collect it in a sealed, leak-proof container that is compatible with the solvent used.
- Contaminated Labware: Disposable labware (e.g., pipette tips, tubes) that has come into contact with **Fraxinol** should be collected as solid hazardous waste. Reusable glassware must be decontaminated by rinsing with an appropriate solvent, and the rinsate must be collected as liquid hazardous waste.

### 3. Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the chemical name "**Fraxinol**," and its CAS number (486-28-2). Also, indicate the primary hazard (e.g., "Toxic," "Harmful if Swallowed").

### 4. Storage:

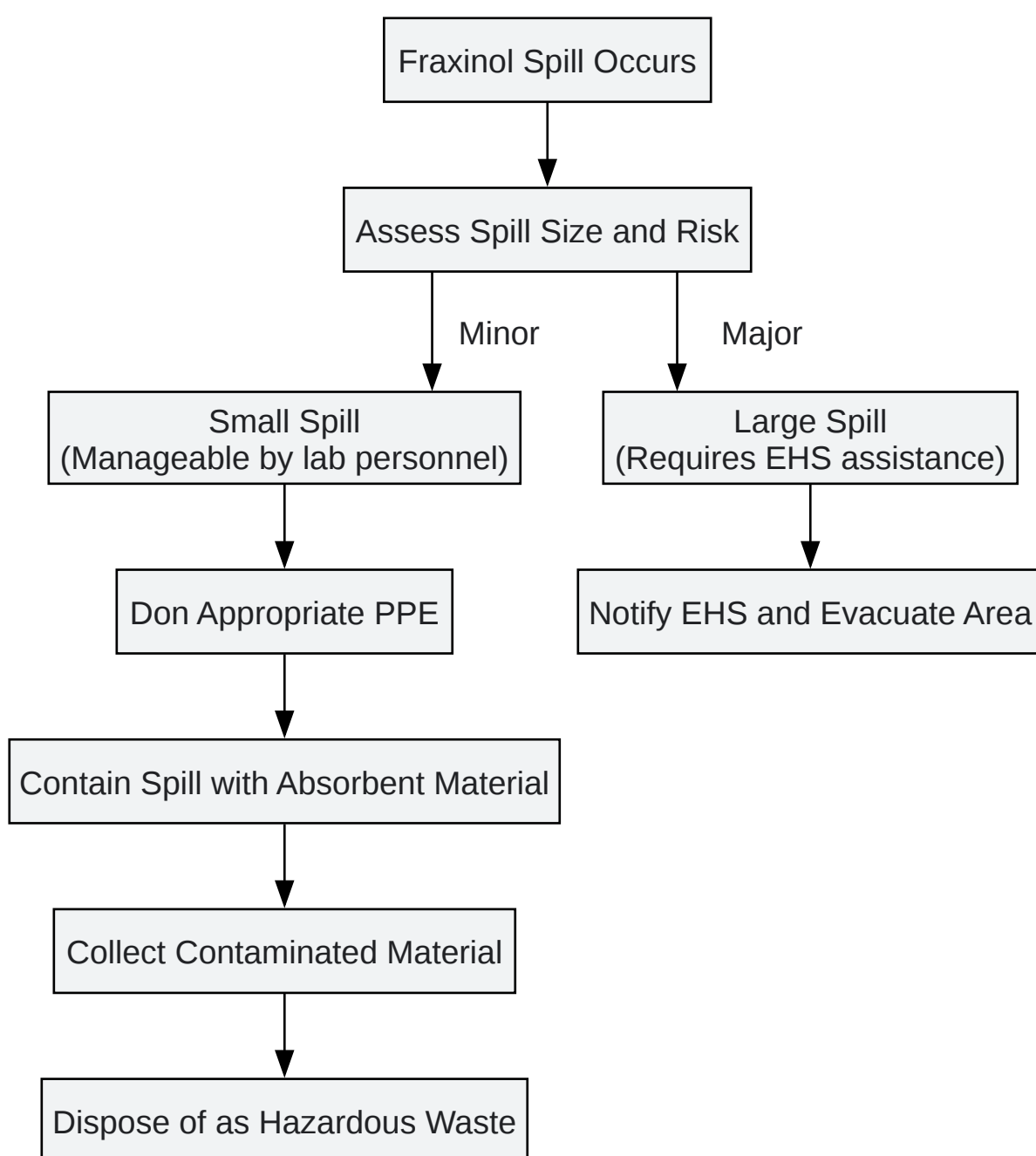
- Store the sealed and labeled waste containers in a designated, secure, and well-ventilated hazardous waste accumulation area. This area should be away from general laboratory traffic and incompatible chemicals.

### 5. Final Disposal:

- The disposal of **Fraxinol** waste must be handled by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not attempt to dispose of this chemical through municipal waste or sewer systems.[1][2]
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

## Spill Management

In the event of a **Fraxinol** spill, the cleanup materials will also be considered hazardous waste.



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## References

- 1. carlroth.com [carlroth.com]
- 2. cpachem.com [cpachem.com]
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